

N-(β -Ketocaproyl)-L-homoserine lactone biological role

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Compound Focus: N-(3-Oxohexanoyl)-L-homoserine lactone

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Experimental Data & Protocols

To support practical research, here are specific experimental contexts and quantitative data on the application of 3O-C6-HSL.

1. Enhancing Methanogenic Activity in Anaerobic Sludge This experiment demonstrates how 3O-C6-HSL can improve the performance of anaerobic wastewater treatment systems [1].

- Experimental Setup:** Five anaerobic reactors were set up with a mixture of synthetic wastewater and anaerobic granular sludge (AnGS). The control group received no additives, while the experimental groups were supplemented with a specific AHL signal molecule (C6-HSL, 3O-C6-HSL, C4-HSL, or C8-HSL) at a concentration of **2 μ M** of the total mixture volume (200 mL) [1].
- Key Findings:** The table below summarizes the impact of different AHLs on key metrics compared to the control.

AHL Added	Increase in Specific Methanogenic Activity (SMA)	Impact on COD Removal Rate	Impact on Extracellular Polymeric Substances (EPS)
3O-C6-HSL	+30.83% (Maximum increase)	Improved	Stimulated secretion
C6-HSL	Not Specified	Improved	Stimulated secretion

AHL Added	Increase in Specific Methanogenic Activity (SMA)	Impact on COD Removal Rate	Impact on Extracellular Polymeric Substances (EPS)
C4-HSL	Not Specified	Improved	Not Specified
C8-HSL	Not Specified	Improved	Stimulated secretion

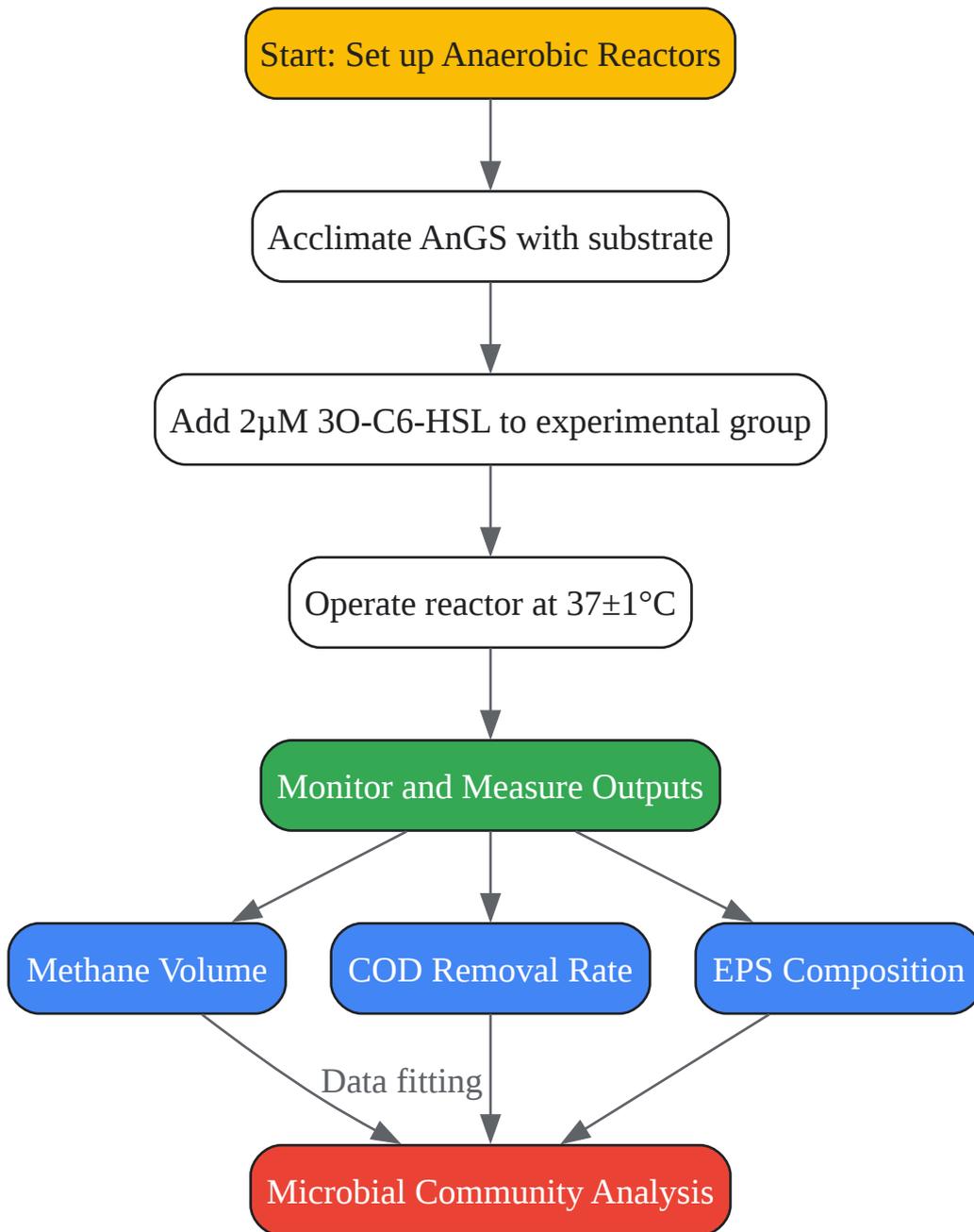
- **Mechanism Analysis:** Microbial community analysis revealed that 3O-C6-HSL, along with C6-HSL and C8-HSL, induced the enrichment of **Actinobacteria**, which accelerates the hydrolysis and acidification process. Furthermore, 3O-C6-HSL, C4-HSL, and C6-HSL were found to promote potential methanogenic metabolic pathways [1].

2. Detection in Food Spoilage Model A study on minced beef under various storage conditions confirmed the presence of 3O-C6-HSL in spoiling meat.

- **Protocol:** AHL signal molecules were extracted from minced beef to create cell-free meat extracts (CFME). The presence of **N-(β-ketocaproyl)-homoserine lactone** was confirmed using **Thin-Layer Chromatography (TLC)** analysis [2].
- **Key Finding:** This molecule was detected when specific bacterial populations (pseudomonads and Enterobacteriaceae) reached high densities, between 10^7 to 10^9 CFU/g, linking its presence directly to microbial proliferation and spoilage [2].

Research Workflow & Pathway Visualization

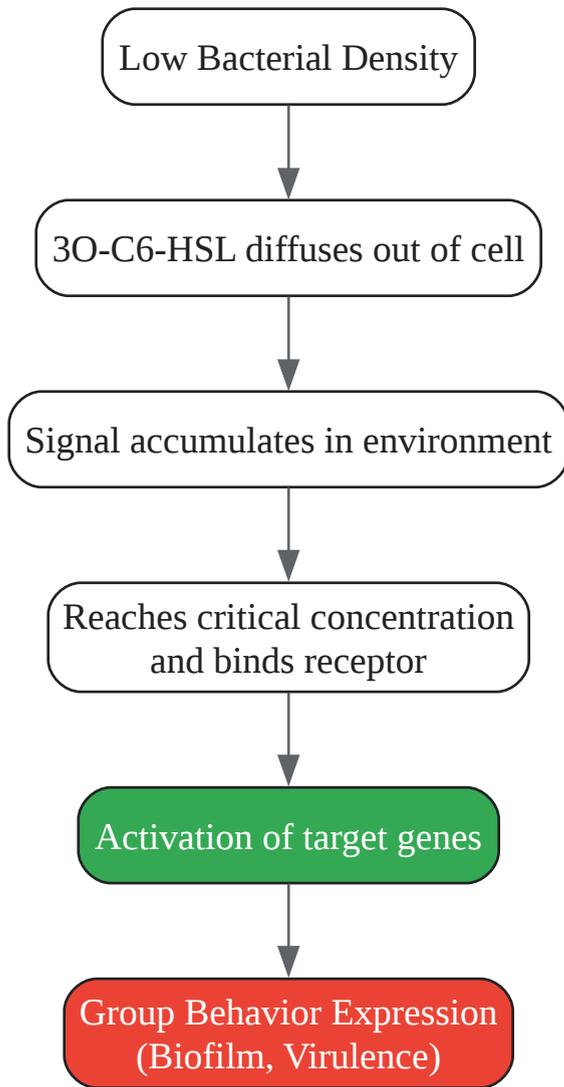
For clarity, the following diagram outlines the general experimental workflow for applying and studying 3O-C6-HSL in a bioreactor setting, based on the described environmental research.



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Experimental workflow for studying 3O-C6-HSL in an anaerobic reactor.

The biological role of 3O-C6-HSL is rooted in the quorum sensing mechanism of Gram-negative bacteria, visualized in the pathway below.



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Generalized quorum sensing pathway activated by 3O-C6-HSL.

Drug Discovery & Therapeutic Applications

The role of 3O-C6-HSL in controlling virulence makes it a prime target for novel antibacterial strategies, often termed **Quorum Quenching** [3].

- **Rationale:** Pathogens like *Pectobacterium* and *Pseudomonas syringae* use AHLs to coordinate infection. Interfering with 3O-C6-HSL signaling can disarm the pathogen without killing it, potentially reducing the selective pressure for antibiotic resistance [3].

- **Research Evidence:** Studies have shown that plant-derived compounds, such as phenolic acids and phloretin, can interfere with AHL signaling and reduce the virulence of pathogenic bacteria in plants, demonstrating the feasibility of this approach [3].

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